

2-Bromo-5-nitrobenzonitrile molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-5-nitrobenzonitrile

Cat. No.: B189586

[Get Quote](#)

Technical Data Sheet: 2-Bromo-5-nitrobenzonitrile

Audience: Researchers, Scientists, and Drug Development Professionals

This document provides the fundamental physicochemical properties of **2-Bromo-5-nitrobenzonitrile**, a compound frequently utilized in organic synthesis.

Physicochemical Properties

The core quantitative data for **2-Bromo-5-nitrobenzonitrile** is summarized in the table below for ease of reference. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value
Chemical Formula	C ₇ H ₃ BrN ₂ O ₂ [1][2][3][4][5]
Molecular Weight	227.01 g/mol [1][3][4][5]
CAS Number	134604-07-2 [1][2]
Appearance	Powder
Melting Point	118-120 °C [1]

Note on Methodologies: The molecular weight and formula are fundamental properties derived from the compound's atomic composition. These values are calculated based on standard atomic weights and confirmed through techniques such as mass spectrometry and elemental analysis. As this is a commercially available chemical, detailed experimental protocols for its synthesis and basic characterization are typically proprietary to the manufacturer. For specific applications, researchers would develop their own experimental protocols.

Visualization:

The request for diagrams of signaling pathways or experimental workflows is not applicable to the fundamental properties of a single chemical compound. Such diagrams are used to illustrate complex biological processes or multi-step experimental procedures, neither of which is relevant to defining the molecular weight and formula of **2-Bromo-5-nitrobenzonitrile**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Bromo-5-nitrobenzonitrile CAS#: 134604-07-2 [m.chemicalbook.com]
- 2. usbio.net [usbio.net]
- 3. 2-Bromo-5-nitrobenzonitrile , 97% , 134604-07-2 - CookeChem [cookechem.com]
- 4. 2-Bromo-5-nitrobenzonitrile | 134604-07-2 [chemicalbook.com]
- 5. labsolu.ca [labsolu.ca]
- To cite this document: BenchChem. [2-Bromo-5-nitrobenzonitrile molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b189586#2-bromo-5-nitrobenzonitrile-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com